

Synthesis and Isotopic Purity of 1-Pentan-d11-ol: A Technical Guide

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Compound of Interest

Compound Name: 1-Pentan-d11-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and isotopic purity analysis of **1-Pentan-d11-ol**. This deuterated analog of 1-pentanol is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based assays. This document outlines a common synthetic route and details the analytical methodologies required to ensure the high isotopic enrichment of the final product.

Synthesis of 1-Pentan-d11-ol

The synthesis of **1-Pentan-d11-ol** is most commonly achieved through the reduction of a highly deuterated precursor, pentanoic acid. A plausible and efficient synthetic route involves the use of pentanoic-d9 acid as a starting material and a deuterated reducing agent to install the final two deuterium atoms at the C1 position.

Reaction Scheme:



Pentanoic-d9,d1-acid + Lithium aluminum deuteride → **1-Pentan-d11-ol**

Starting Materials and Reagents

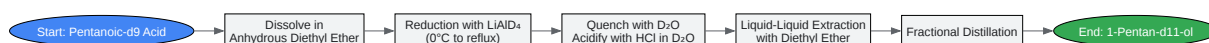
Compound Name	CAS Number	Supplier Example	Notes
Pentanoic-d9 Acid	115871-50-6	Cambridge Isotope Laboratories, Inc.	Typically available with high isotopic enrichment (e.g., 98 atom % D).[1]
Lithium aluminum deuteride (LiAlD ₄)	14128-54-2	Sigma-Aldrich	A powerful deuterated reducing agent. Must be handled with care under anhydrous conditions.
Anhydrous Diethyl Ether	60-29-7	Sigma-Aldrich	Used as a solvent for the reduction reaction. Must be thoroughly dried before use.
Deuterium Oxide (D ₂ O)	7789-20-0	Sigma-Aldrich	Used for the workup to deuterate the hydroxyl group.
1 M Hydrochloric Acid (in D ₂ O)	N/A	Prepared in-house	Used for the acidic workup.

Experimental Protocol: Reduction of Pentanoic-d9 Acid

- **Preparation:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., argon or nitrogen) is charged with a suspension of lithium aluminum deuteride (LiAlD₄) in anhydrous diethyl ether. The suspension is cooled to 0 °C in an ice bath.
- **Addition of Deuterated Acid:** A solution of pentanoic-d9 acid in anhydrous diethyl ether is added dropwise to the stirred suspension of LiAlD₄ at a rate that maintains the reaction temperature below 5 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for a specified period (typically 2-4 hours) to ensure

complete reduction. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- **Workup:** The reaction mixture is cooled to 0 °C, and the excess LiAlD₄ is quenched by the slow, dropwise addition of deuterium oxide (D₂O). This is followed by the addition of a 1 M solution of hydrochloric acid in D₂O until the precipitated salts dissolve.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with a saturated sodium bicarbonate solution and then with brine. The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation. The crude **1-Pentan-d11-ol** is then purified by fractional distillation under reduced pressure to yield the final product.



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Plausible synthesis workflow for **1-Pentan-d11-ol**.

Isotopic Purity Analysis

The determination of the isotopic purity of **1-Pentan-d11-ol** is critical to validate the success of the synthesis and to ensure its suitability for its intended application. A combination of high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy provides a comprehensive assessment of both the overall isotopic enrichment and the site-specific deuterium incorporation.

Quantitative Data Summary

Parameter	Specification	Analytical Technique
Isotopic Purity (Atom % D)	≥ 98%	Mass Spectrometry, NMR Spectroscopy
Chemical Purity	≥ 99%	Gas Chromatography (GC)
Molecular Weight (d11)	99.22 g/mol	Mass Spectrometry

Experimental Protocol: Isotopic Purity Determination by GC-MS

Gas chromatography coupled with mass spectrometry is a powerful technique for determining the isotopic distribution of volatile compounds like **1-Pentan-d11-ol**.

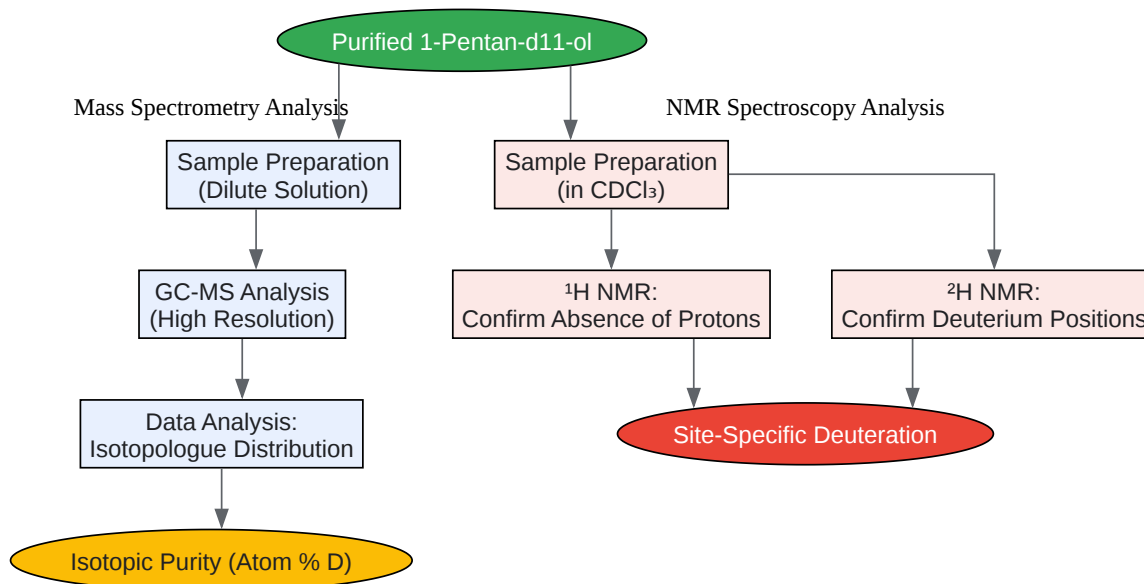
- **Sample Preparation:** Prepare a dilute solution (e.g., 100 µg/mL) of the purified **1-Pentan-d11-ol** in a volatile solvent such as dichloromethane or ethyl acetate.
- **Instrumentation:** A gas chromatograph equipped with a capillary column (e.g., DB-5ms or equivalent) coupled to a high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
- **GC Conditions:**
 - **Injector Temperature:** 250 °C
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min)
 - **Oven Program:** Start at a low temperature (e.g., 40 °C) and ramp up to a higher temperature (e.g., 200 °C) to ensure good separation.
 - **Injection Volume:** 1 µL
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** Scan a mass range that includes the molecular ion of the unlabeled and fully deuterated 1-pentanol (e.g., m/z 50-150).
 - **Acquisition Mode:** Full scan mode with high resolution.
- **Data Analysis:**
 - Identify the chromatographic peak corresponding to **1-Pentan-d11-ol**.
 - Extract the mass spectrum for this peak.

- Determine the relative abundances of the molecular ion peaks for each isotopologue (M, M+1, M+2, ..., M+11).
- Calculate the isotopic purity (Atom % D) by considering the weighted average of the deuterium content across all observed isotopologues.

Experimental Protocol: Isotopic Purity Determination by NMR Spectroscopy

^1H and ^2H NMR spectroscopy are used to confirm the positions and extent of deuteration.

- Sample Preparation: Dissolve a small amount of the purified **1-Pentan-d11-ol** in a suitable NMR solvent (e.g., CDCl_3).
- ^1H NMR Analysis:
 - Acquire a standard proton NMR spectrum.
 - The absence or significant reduction of signals corresponding to the pentyl chain protons confirms a high level of deuteration.
 - The presence of a small residual signal for the hydroxyl proton (which may be broad and variable in position) is expected.
- ^2H NMR Analysis:
 - Acquire a deuterium NMR spectrum.
 - Observe signals corresponding to the different deuterated positions in the molecule (CD_3 , CD_2 , CD_2OH).
 - The relative integration of these signals can be used to confirm the distribution of deuterium atoms.



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Workflow for isotopic purity analysis of **1-Pentan-d11-ol**.

Conclusion

The synthesis of **1-Pentan-d11-ol** with high isotopic purity is readily achievable through the reduction of commercially available pentanoic-d9 acid with a deuterated reducing agent. Rigorous analytical characterization using high-resolution mass spectrometry and NMR spectroscopy is essential to confirm the isotopic enrichment and the correct placement of the deuterium atoms. The detailed protocols provided in this guide serve as a valuable resource for researchers and scientists in the synthesis and quality control of this important deuterated compound, ensuring its reliability for various applications in drug development and scientific research.

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References

- 1. askfilo.com [askfilo.com]
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